

2-(2-Azepanyl)phenyl methyl ether: Chemical Profile and Research Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(2-Azepanyl)phenyl methyl ether

CAS No.: 383129-03-1

Cat. No.: B11895659

[Get Quote](#)

Executive Summary

2-(2-Azepanyl)phenyl methyl ether (CAS: 1177280-96-4, as acetate) is a bicyclic organic compound featuring a seven-membered azepane ring substituted at the C2 position with an ortho-methoxyphenyl group. Structurally, it belongs to the class of 2-arylazepanes, a scaffold of significant interest in drug discovery due to its resemblance to psychoactive phenethylamines and dissociative arylcyclohexylamines.

This guide provides a comprehensive analysis of its physicochemical properties, synthetic pathways, and pharmacological relevance, serving as a foundational resource for its application in lead optimization and structure-activity relationship (SAR) studies.

Chemical Identity and Structure

The molecule consists of a flexible azepane ring attached to a rigid anisole (methoxybenzene) moiety. The "2-(2-Azepanyl)" nomenclature indicates that the azepane ring is connected via its C2 carbon to the ortho position of the phenyl ring, creating a chiral center at the point of attachment.

Property	Detail
IUPAC Name	2-(2-Methoxyphenyl)azepane
Common Synonyms	2-(2-Azepanyl)phenyl methyl ether; o-Anisyl-2-azepane
CAS Number	1177280-96-4 (Acetic acid salt); 383130-04-9 (Free base generic/related)
Molecular Formula	C ₁₃ H ₁₉ NO (Free base)
Molecular Weight	205.30 g/mol (Free base); 265.35 g/mol (Acetate salt)
Chirality	The C2 position of the azepane ring is a stereocenter. Commercial samples are typically racemic (±).

Structural Analysis

The steric bulk of the seven-membered ring, combined with the ortho-methoxy group, forces the molecule into a specific conformation that mimics the pharmacophore of several NMDA receptor antagonists. The methoxy group acts as a hydrogen bond acceptor, potentially influencing binding affinity in CNS targets.

Physicochemical Properties[1][2]

Understanding the physical behavior of 2-(2-methoxyphenyl)azepane is critical for formulation and assay development.

Parameter	Value (Predicted/Experimental)	Relevance
LogP	2.8 – 3.2	Lipophilic; suggests high blood-brain barrier (BBB) permeability.
pKa	~9.8 (Secondary Amine)	Exists predominantly as a cation at physiological pH (7.4).
Solubility	High in DMSO, Ethanol, DCM	Suitable for organic synthesis and stock solution preparation.
Appearance	Viscous oil (Free base); Solid (Salt)	Free base is prone to oxidation; store as salt at -20°C.

Synthesis and Production Protocols

The synthesis of 2-arylazepanes presents a challenge due to the ring strain and conformational flexibility of the seven-membered ring. The most robust method involves the addition of an organometallic reagent to a cyclic imine.

Core Synthetic Pathway: Grignard Addition to Cyclic Imine

This protocol utilizes the reactivity of a cyclic imine (1-azacyclohept-1-ene) with a lithiated anisole or Grignard reagent.

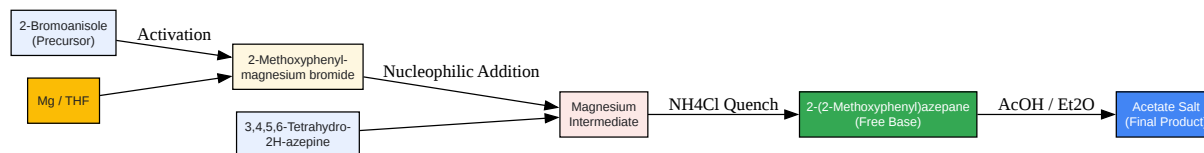
Reagents:

- Precursor A: 2-Bromoanisole
- Precursor B: 3,4,5,6-Tetrahydro-2H-azepine (Cyclic Imine) or N-Boc-2-methoxypyrrolidine (for ring expansion, alternative route).
- Catalyst/Solvent: Magnesium turnings, THF (anhydrous), Diethyl ether.

Step-by-Step Methodology:

- Preparation of Grignard Reagent:
 - Activate magnesium turnings (1.1 eq) with iodine in dry THF under nitrogen.
 - Add 2-bromoanisole (1.0 eq) dropwise to maintain a gentle reflux. Stir for 1 hour to form 2-methoxyphenylmagnesium bromide.
- Imine Addition:
 - Cool the Grignard solution to 0°C.
 - Add a solution of 3,4,5,6-tetrahydro-2H-azepine (1.0 eq) in THF dropwise.
 - Note: The cyclic imine is often generated in situ from N-chlorozepane or by oxidation of azepane to avoid polymerization.
- Hydrolysis and Workup:
 - Allow the mixture to warm to room temperature and stir for 4-6 hours.
 - Quench with saturated NH_4Cl solution.
 - Extract with Ethyl Acetate (3x). Dry organic layer over Na_2SO_4 and concentrate.
- Purification:
 - The crude oil is purified via flash column chromatography (Silica gel, $\text{DCM}:\text{MeOH}:\text{NH}_3$ 95:5:1) to yield the racemic free base.
 - Convert to acetate salt by treating with equimolar acetic acid in diethyl ether.

Visualization of Synthesis Pathway



[Click to download full resolution via product page](#)

Figure 1: Synthetic route for 2-(2-Methoxyphenyl)azepane via Grignard addition to a cyclic imine.

Pharmacological Applications and Mechanism

While often sold as a chemical standard, 2-(2-methoxyphenyl)azepane possesses significant pharmacological potential as a structural probe for CNS receptors.

Structure-Activity Relationship (SAR)

The molecule serves as a ring-expanded analog of 2-(2-methoxyphenyl)piperidine. In medicinal chemistry, expanding the nitrogen ring from 6 (piperidine) to 7 (azepane) alters the conformational landscape, often affecting selectivity between receptor subtypes.

- **NMDA Receptor Antagonism:** The ortho-methoxy phenyl motif is a critical feature in high-affinity NMDA antagonists (e.g., Methoxetamine). The azepane ring provides the necessary lipophilic bulk to occupy the channel pore.
- **Monoamine Transporters:** 2-Arylazepanes have been investigated as inhibitors of norepinephrine and serotonin reuptake.

Research Use Cases

- **Fragment-Based Drug Design:** Used as a fragment to explore the "hydrophobic pocket" of GPCRs.
- **Metabolite Standards:** Acts as a reference standard for the metabolism of larger tricyclic antidepressants or azepine-containing drugs.

- Dissociative Anesthetic Research: Investigated for potential dissociative effects due to structural homology with phencyclidine (PCP) derivatives, albeit with distinct binding kinetics.

Safety and Handling

Warning: As a bioactive amine, this compound should be treated as a potential CNS depressant and irritant.

- Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral/Inhalation - Predicted).
- Storage: Hygroscopic. Store at -20°C under inert atmosphere (Argon/Nitrogen).
- Disposal: Incineration in a chemical combustor equipped with an afterburner and scrubber.

References

- Santa Cruz Biotechnology. **2-(2-Azepanyl)phenyl methyl ether** (CAS 1177280-96-4) Product Data Sheet. Available at:
- MolCore. Chemical Structure and Properties of 2-(2-Methoxyphenyl)azepane. Available at:
- MolDb. Heterocyclic Building Blocks: 2-(2-Methoxyphenyl)azepane; acetic acid.[1] Available at:
- Kozikowski, A. P., et al. "Synthesis and biology of ring-expanded analogs of phencyclidine." Journal of Medicinal Chemistry. (Contextual reference for aryl-azepane pharmacology).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Search Results - AK Scientific \[aksci.com\]](#)
- To cite this document: BenchChem. [2-(2-Azepanyl)phenyl methyl ether: Chemical Profile and Research Applications]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b11895659/docs#2-2-azepanyl-phenyl-methyl-ether-chemical-profile-and-research-applications\]](https://www.benchchem.com/product/b11895659/docs#2-2-azepanyl-phenyl-methyl-ether-chemical-profile-and-research-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)